5-Hydroxy-1-(1-piperazinyl)-1-pentanone: Therapeutic Potential & Development Guide

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Compound of Interest

Compound Name:	*5-Hydroxy-1-(1-piperazinyl)-1-pentanone*
Cat. No.:	*B1154623*

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CAS: 1503462-20-1 Formula: C9H18N2O2 Molecular Weight: 186.25 g/mol Class: Functionalized Piperazine Amide / Pharmacophore Scaffold

Part 1: Executive Summary

5-Hydroxy-1-(1-piperazinyl)-1-pentanone is a bifunctional molecular scaffold characterized by a 5-hydroxypentanoyl chain attached to a piperazine ring via an amide linkage. In drug development, it serves two primary roles:

- Therapeutic Precursor/Linker: It acts as a versatile "linker unit" in the synthesis of heterobifunctional degraders (PROTACs) and histone deacetylase (HDAC) inhibitors, where the piperazine confers solubility and the hydroxyl group allows for precise conjugation.
- Metabolic Reference Standard: It is a verified metabolite/impurity marker for several piperazine-containing pharmaceuticals, essential for regulatory compliance (ICH M7) during stability testing.

Although rarely used as a monotherapy, its structural homology to GABA and GHB (gamma-hydroxybutyrate) analogs suggests intrinsic potential as a CNS modulator, specifically targeting

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GABAergic pathways or acting as a metabolic prodrug.

Part 2: Chemical Identity & Physicochemical Properties

Understanding the fundamental properties of this molecule is prerequisite for its application in formulation and synthesis.

Structural Analysis

The molecule consists of a piperazine head group (a secondary amine, basic) and a 5-hydroxypentanoyl tail (neutral, polar).

- Amide Bond: Stable under physiological pH; susceptible to enzymatic hydrolysis by amidases.
- Terminal Hydroxyl: Primary alcohol, amenable to oxidation (to aldehyde/acid) or conjugation (esterification/etherification).
- Piperazine NH: A nucleophilic center available for further derivatization (e.g., arylation to form receptor ligands).

Key Physicochemical Metrics

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Property	Value (Predicted/Exp)	Implication for Drug Design
LogP	-0.8 to -0.5	Highly hydrophilic; excellent aqueous solubility.
pKa (Basic N)	~8.5 - 9.0	Protonated at physiological pH; good lysosomal trapping potential.
TPSA	~52 Å²	High blood-brain barrier (BBB) permeability potential (TPSA < 90 Å²).
H-Bond Donors	2 (OH, NH)	Facilitates specific receptor interactions.
H-Bond Acceptors	3 (C=O, 2x N)	

Part 3: Pharmacology & Mechanism of Action

While often a building block, the molecule possesses intrinsic pharmacophoric features relevant to CNS therapeutics and Epigenetic Modulators.

CNS Modulation (GABA/GHB Homology)

The structure HO-(CH2)4-C(=O)-N< is a ring-opened analog of

-valerolactone and a homolog of GHB (4-hydroxybutanoic acid).

- Mechanism: The piperazine amide masks the carboxylic acid of 5-hydroxyvaleric acid, potentially facilitating transport across the BBB. Once inside the CNS, amidases may hydrolyze it to release 5-hydroxyvalerate, a weak GABA_B agonist.
- Potential Indication: Anxiolysis, sleep regulation, or alcohol withdrawal management (similar to sodium oxybate).

Linker Pharmacology (PROTACs & HDACi)

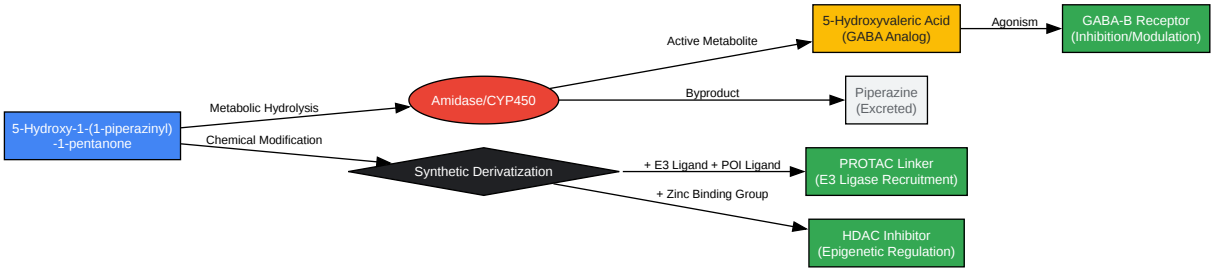
In modern drug discovery, this molecule is a "privileged linker."

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- PROTACs (Proteolysis Targeting Chimeras): The 5-carbon chain provides the optimal spatial separation (approx. 6-8 Å) between an E3 ligase ligand (attached via the piperazine) and a target protein ligand (attached via the hydroxyl).
- HDAC Inhibitors: Many HDAC6 inhibitors utilize a "Cap-Linker-Zinc Binding Group" architecture. This molecule serves as the Cap-Linker segment, where the hydroxyl is later converted to a hydroxamic acid (ZBG).

Signaling Pathway Visualization

The following diagram illustrates the molecule's role as a metabolic precursor and a synthetic scaffold.



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Caption: Metabolic activation pathway (top) vs. Synthetic utility in drug design (bottom).

Part 4: Synthesis & Manufacturing Protocols

For researchers requiring this compound for reference or synthesis, the following protocol ensures high purity and yield.

Route: Lactone Aminolysis

This is the most efficient "green chemistry" route, avoiding coupling reagents like EDC/HOBt.

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Reaction:

-Valerolactone + Piperazine

5-Hydroxy-1-(1-piperazinyl)-1-pentanone

Protocol:

- Reagents: Dissolve Piperazine (anhydrous, 1.5 eq) in Toluene or Ethanol.
- Addition: Add

  -Valerolactone (1.0 eq) dropwise at room temperature.
- Reflux: Heat the mixture to reflux (110°C for Toluene) for 12–24 hours.
  - Note: The excess piperazine drives the reaction to mono-acylation and prevents polymerization.
- Workup:
  - Cool to room temperature.
  - Evaporate solvent under reduced pressure.
  - Purification: Dissolve residue in DCM/MeOH (9:1) and pass through a silica gel plug or perform column chromatography (Eluent: DCM/MeOH/NH3 90:9:1) to remove excess piperazine.
- Validation: Product is a viscous oil or low-melting solid. Confirm via LC-MS (

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Part 5: Analytical & Quality Control (Impurity Profiling)

When used as a reference standard (e.g., for Buspirone or Piperazine-based drug stability), specific analytical methods are required.

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HPLC Method (Reverse Phase)

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus), 3.5 µm, 4.6 x 100 mm.
- Mobile Phase A: 0.1% Formic Acid in Water (Polar).
- Mobile Phase B: Acetonitrile.
- Gradient: 5% B to 95% B over 10 minutes. (Compound elutes early due to high polarity, approx 1.5 - 2.5 min).
- Detection: UV at 210 nm (Amide absorption) or MSD (SIM mode: m/z 187).

Impurity Identification

In the context of drug stability, this molecule often appears as a degradation product of drugs containing a piperazine-butyl/pentyl linker (e.g., oxidative cleavage of longer chains). Its presence indicates oxidative stress or hydrolysis in the parent drug formulation.

Part 6: Future Outlook & Clinical Translation

While currently a "tool compound," the scaffold holds promise in two emerging fields:

- Fragment-Based Drug Discovery (FBDD): The molecule's low molecular weight (<200 Da) and high solubility make it an ideal "fragment" for screening against novel targets (e.g., kinases, hydrolases). Hits can be rapidly evolved by growing the molecule from the piperazine nitrogen.
- Brain-Penetrant Linkers: As CNS drug delivery remains a challenge, the amphiphilic nature of this amide linker is being investigated to improve the BBB crossing of attached peptide drugs or small molecules.

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